

An In-depth Technical Guide on 3-Fluoro-5nitrobenzaldehyde

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Compound of Interest		
Compound Name:	3-Fluoro-5-nitrobenzaldehyde	
Cat. No.:	B111101	Get Quote

This guide provides essential physicochemical data for **3-Fluoro-5-nitrobenzaldehyde**, a key reagent in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Physicochemical Properties

The fundamental molecular properties of **3-Fluoro-5-nitrobenzaldehyde** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C7H4FNO3[1][2]
Molecular Weight	169.11 g/mol [2]
Alternate Molecular Weight	169.1100 g/mol [1]

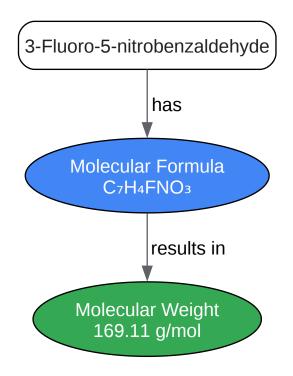
Note: The slight variation in molecular weight values may arise from differences in isotopic abundance considerations in the calculations.

Logical Relationship of Molecular Properties

The chemical identity of a compound is fundamentally linked to its constituent atoms (as defined by the molecular formula) and their collective mass (the molecular weight). The



following diagram illustrates this direct relationship for **3-Fluoro-5-nitrobenzaldehyde**.



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Caption: Relationship between compound, formula, and molecular weight.

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References

- 1. 3-Fluoro-5-nitrobenzaldehyde | CymitQuimica [cymitquimica.com]
- 2. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Fluoro-5nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b111101#3-fluoro-5-nitrobenzaldehyde-molecular-weight-and-formula]



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